

ORM-10962 stability and solubility in experimental buffers

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Compound of Interest		
Compound Name:	ORM-10962	
Cat. No.:	B2992674	Get Quote

ORM-10962 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with guidance on the stability and solubility of **ORM-10962** in common experimental buffers.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of **ORM-10962**?

A1: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of **ORM-10962**. It is highly soluble in DMSO, with a reported solubility of up to 250 mg/mL.[1] When preparing the stock solution, using newly opened, anhydrous DMSO is recommended as hygroscopic DMSO can negatively impact solubility.[1] For accurate preparation, ultrasonic assistance may be necessary to achieve complete dissolution.[1]

Q2: How should I store stock solutions and working solutions of **ORM-10962**?

A2: Proper storage is crucial to maintain the integrity of **ORM-10962**. Stability data indicates that stock solutions in DMSO can be stored at -80°C for up to two years and at -20°C for up to one year.[1] To avoid degradation from repeated freeze-thaw cycles, it is best practice to aliquot the stock solution into smaller, single-use volumes. For in vivo experiments, it is recommended to prepare the working solution fresh on the day of use.[1]



Q3: What is the solubility of **ORM-10962** in agueous buffers like PBS or HBSS?

A3: There is limited publicly available data on the aqueous solubility of **ORM-10962** in common buffers like Phosphate-Buffered Saline (PBS) or Hank's Balanced Salt Solution (HBSS). Typically, for in vitro experiments, a high-concentration stock solution in DMSO is first prepared and then diluted to the final working concentration in the desired aqueous buffer. The final concentration of DMSO in the experimental medium should be kept low (typically <0.1%) to avoid solvent effects on the biological system.

Q4: Are there any established protocols for formulating **ORM-10962** for in vivo studies?

A4: Yes, several formulations have been described for in vivo administration. These typically involve a multi-step process starting with a concentrated stock solution in DMSO. This stock is then further diluted with co-solvents to improve solubility and bioavailability. It is important to add each solvent sequentially and ensure the solution is clear at each step. Heating and/or sonication can be used to aid dissolution if precipitation occurs.[1]

Troubleshooting Guides

Issue: My **ORM-10962** solution appears cloudy or has precipitated after dilution in my experimental buffer.

- Possible Cause 1: Low Aqueous Solubility. ORM-10962 has limited solubility in purely aqueous solutions. The final concentration in your buffer may have exceeded its solubility limit.
 - Solution: Try lowering the final concentration of ORM-10962 in your experimental buffer.
 You can also increase the percentage of DMSO in the final solution, but be mindful of the tolerance of your experimental system to the solvent.
- Possible Cause 2: Buffer Incompatibility. The pH or composition of your buffer may not be optimal for maintaining ORM-10962 in solution.
 - Solution: While specific data is limited, you can empirically test different physiological buffers (e.g., Tyrode's solution, which has been used in published studies) to see if solubility improves.



- Possible Cause 3: Improper Dissolution Technique. The compound may not have been fully dissolved in the initial DMSO stock solution.
 - Solution: Ensure the initial stock solution is completely clear before further dilution. Use of a vortex mixer and/or sonication can aid in dissolving the compound in DMSO.[1]

Issue: I am observing inconsistent results in my experiments.

- Possible Cause 1: Compound Degradation. Improper storage or handling of ORM-10962 solutions can lead to degradation.
 - Solution: Always prepare fresh working solutions from a properly stored, frozen stock.
 Avoid repeated freeze-thaw cycles by preparing aliquots.
- Possible Cause 2: Inaccurate Concentration. This could be due to incomplete dissolution or errors in serial dilutions.
 - Solution: Re-prepare the solutions, ensuring complete dissolution of the compound at each step. Verify your dilution calculations and pipetting techniques.

Data Summary

Table 1: Solubility and Storage of ORM-10962



Parameter	Solvent/Condition	Value	Citations
Solubility	DMSO	250 mg/mL (544.02 mM)	[1]
10% DMSO, 40% PEG300, 5% Tween- 80, 45% Saline	≥ 2.08 mg/mL (4.53 mM)	[1]	
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.08 mg/mL (4.53 mM)	[1]	_
10% DMSO, 90% Corn oil	≥ 2.08 mg/mL (4.53 mM)	[1]	
Storage (Powder)	-20°C	3 years	[1]
4°C	2 years	[1]	
Storage (in Solvent)	-80°C	2 years	[1]
-20°C	1 year	[1]	

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Weigh out the desired amount of **ORM-10962** powder.
- Add a sufficient volume of anhydrous DMSO to achieve a final concentration of 10 mM. For example, to prepare 1 mL of a 10 mM solution, add 217.6 μL of DMSO to 1 mg of ORM-10962 (MW: 459.54 g/mol).
- Vortex the solution until the compound is completely dissolved. If necessary, use an ultrasonic bath to aid dissolution.
- Aliquot the stock solution into single-use vials and store at -20°C or -80°C.

Protocol 2: Preparation of a Working Solution for In Vitro Cellular Assays



- Thaw a frozen aliquot of the 10 mM **ORM-10962** stock solution in DMSO.
- Perform serial dilutions of the stock solution in your chosen experimental buffer (e.g., Tyrode's solution, HBSS) to achieve the desired final concentration.
- Ensure the final concentration of DMSO is below the tolerance level of your cells (typically <0.1%).
- Use the freshly prepared working solution for your experiment immediately.

Protocol 3: Preparation of an In Vivo Formulation (Example)

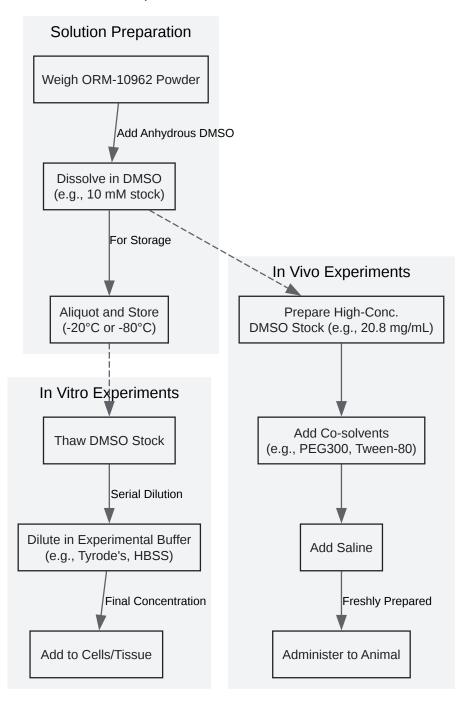
This protocol is based on a formulation providing a clear solution of ≥ 2.08 mg/mL.[1]

- Prepare a 20.8 mg/mL stock solution of ORM-10962 in DMSO.
- In a sterile tube, add 400 μL of PEG300.
- To the PEG300, add 100 μL of the 20.8 mg/mL DMSO stock solution and mix thoroughly.
- Add 50 μL of Tween-80 and mix until the solution is homogeneous.
- Add 450 μL of saline to bring the total volume to 1 mL and mix thoroughly.
- Administer the freshly prepared solution to the experimental animal.

Visualizations



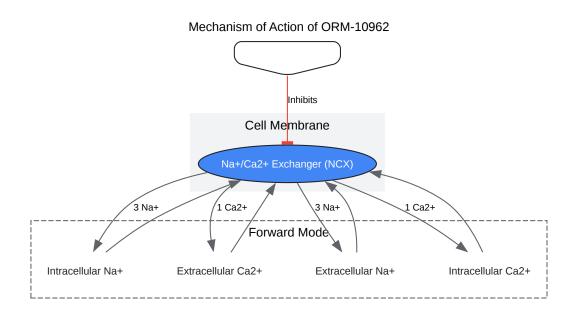
General Experimental Workflow for ORM-10962



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Caption: Workflow for preparing **ORM-10962** solutions.





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Caption: ORM-10962 inhibits the Na+/Ca2+ exchanger.

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References

- 1. medchemexpress.com [medchemexpress.com]
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